

Application Notes and Protocols: Clavulanic Acid in Clinical Microbiology Research

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Compound of Interest

Compound Name: *Clavulanic Acid*

Cat. No.: *B1669158*

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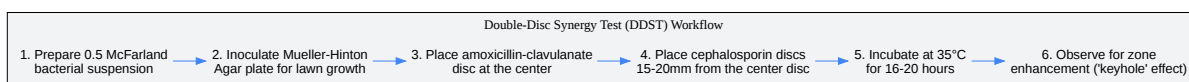
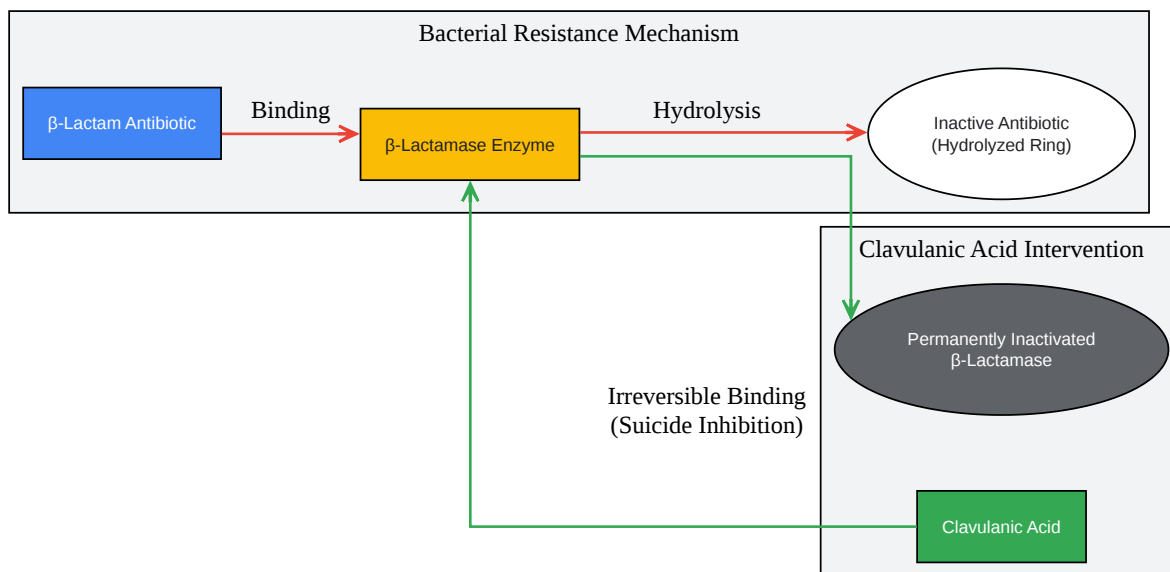
For Researchers, Scientists, and Drug Development Professionals

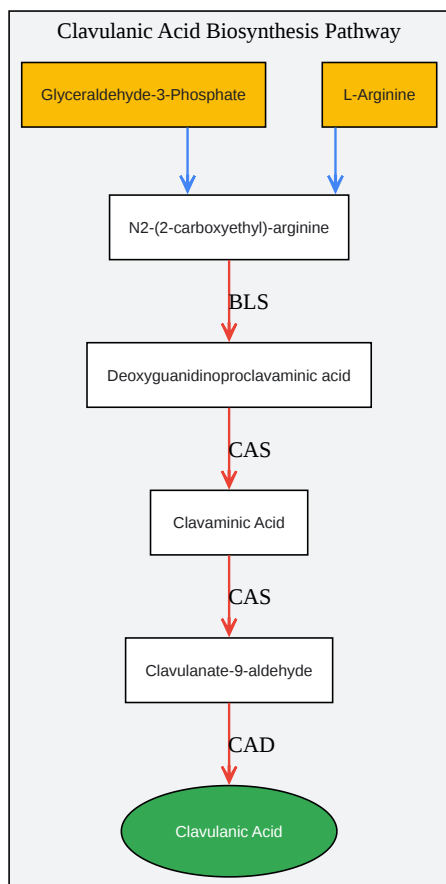
Introduction

Clavulanic acid is a potent, mechanism-based inhibitor of a wide range of β -lactamase enzymes produced by various bacteria.[1][2] While it possesses weak intrinsic antibacterial activity, its primary role in clinical microbiology is to protect β -lactam antibiotics from enzymatic inactivation.[1][3] By irreversibly binding to and inactivating β -lactamases, **clavulanic acid** restores the efficacy of partner antibiotics, such as amoxicillin and ticarcillin, against otherwise resistant bacterial strains.[1][2][3] This application note provides an overview of the key applications of **clavulanic acid** in a research setting, complete with detailed experimental protocols and quantitative data to guide laboratory investigations.

Mechanism of Action

Clavulanic acid is structurally similar to penicillin and contains a β -lactam ring. This structural mimicry allows it to bind to the active site of β -lactamase enzymes.[1][4] It acts as a "suicide inhibitor"; following binding, the **clavulanic acid** molecule is restructured, leading to the creation of a highly reactive species that covalently bonds with amino acid residues in the active site of the enzyme, causing permanent inactivation.[1] This prevents the enzyme from hydrolyzing the β -lactam ring of the partner antibiotic, allowing the antibiotic to exert its bactericidal effect by inhibiting bacterial cell wall synthesis.[5]





Simplified biosynthesis pathway of Clavulanic Acid.
BLS: β -lactam synthetase, CAS: Clavamate synthase, CAD: Clavulanic acid dehydrogenase.

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